

Application Notes: Diisopropyl Fluorophosphate (DFP) in In-Vitro Enzyme Assays

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Compound of Interest

Compound Name: *Diisopropyl fluorophosphate*

Cat. No.: B1672237

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Introduction

Diisopropyl fluorophosphate (DFP) is a potent, irreversible inhibitor of serine hydrolases, a large class of enzymes that utilize a key serine residue in their active site for catalysis. This class includes vital enzymes such as acetylcholinesterase (AChE), digestive proteases like trypsin and chymotrypsin, and coagulation factors like thrombin and Factor Xa.^{[1][2]} DFP acts by covalently modifying this active site serine, rendering the enzyme permanently inactive.^{[2][3]} This property makes DFP an invaluable tool for researchers to identify serine hydrolases, probe enzyme mechanisms, and serve as a positive control in inhibition assays.^{[3][4]} However, its high toxicity necessitates strict adherence to safety protocols.^[5]

Extreme Caution and Safety Precautions

DFP is an extremely potent neurotoxin that can be fatal if swallowed, inhaled, or absorbed through the skin.^{[4][5]} It functions as a nerve agent by irreversibly inhibiting acetylcholinesterase, leading to an accumulation of acetylcholine and causing prolonged muscle contraction, paralysis, and respiratory failure.^{[4][5]}

ALWAYS perform all work with DFP in a certified chemical fume hood.

Required Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves. Consult the glove manufacturer's compatibility chart.

- Eye Protection: Chemical safety goggles and a full-face shield are mandatory.
- Lab Coat: A lab coat or chemical-resistant apron must be worn.
- Respiratory Protection: For certain operations or in case of a spill, a full-face respirator with appropriate cartridges may be required.

Handling and Storage:

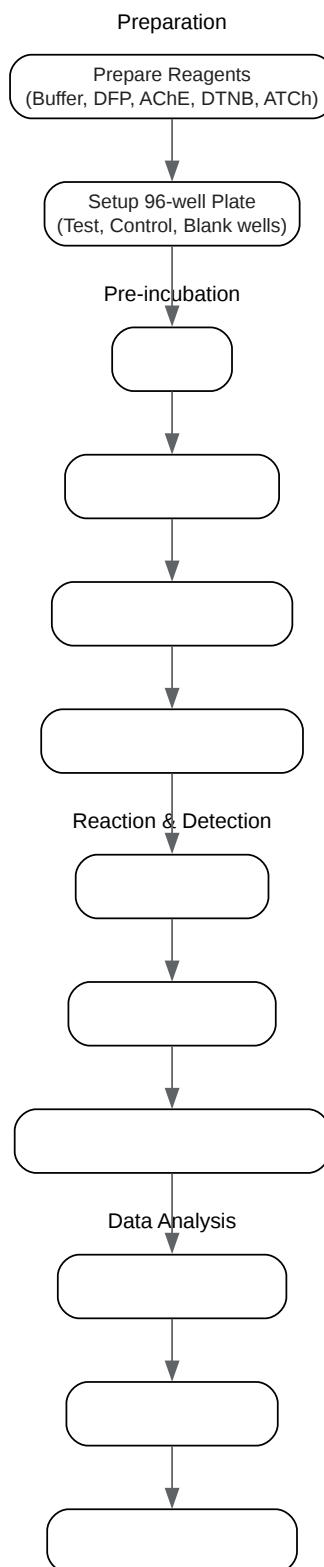
- Store DFP in a tightly sealed container in a cool, dry, well-ventilated, and secure area, refrigerated at 2-8°C.[\[1\]](#)
- Prepare stock solutions in a suitable anhydrous solvent like isopropanol or DMSO. DFP is unstable in aqueous solutions and is rapidly hydrolyzed by alkali.[\[3\]](#)
- Have a 2% sodium hydroxide solution ready for decontamination. In case of a spill or breakage, the entire container and contaminated materials should be immersed in this solution.

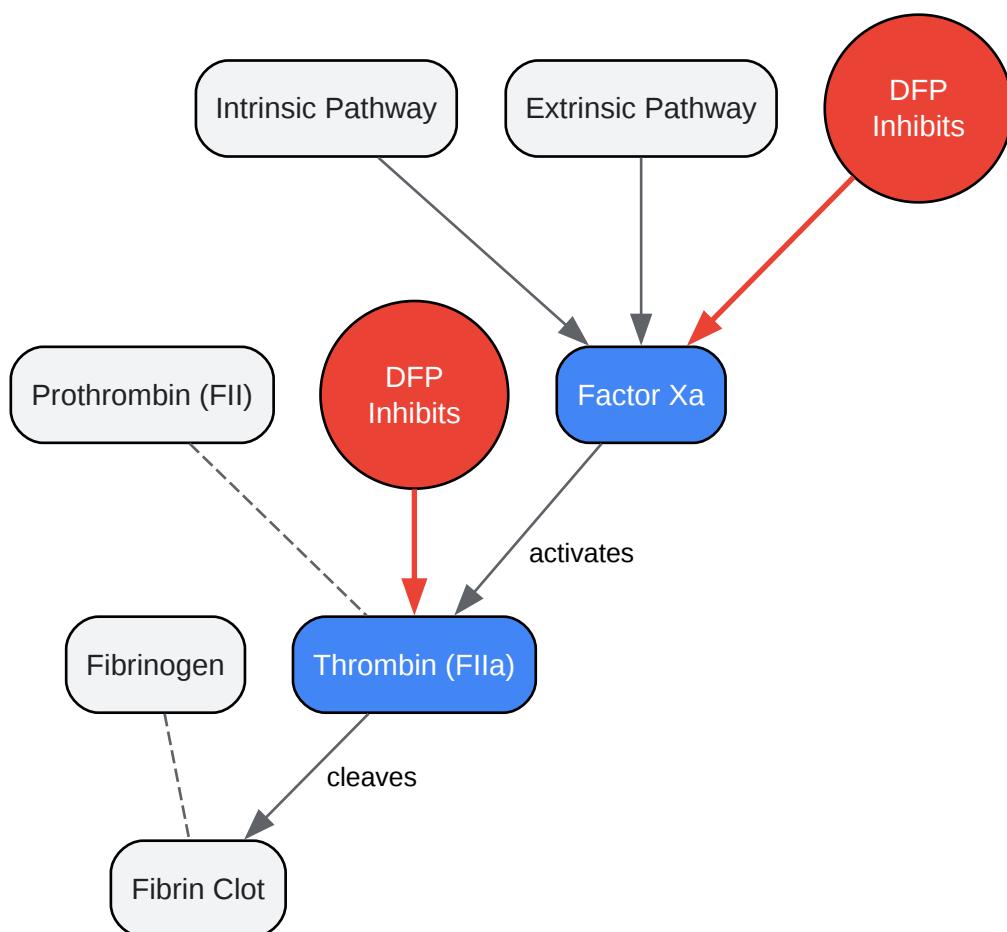
Disposal:

- All DFP-contaminated waste, including pipette tips, tubes, and excess reagents, must be treated as hazardous waste.
- Decontaminate excess DFP and contaminated apparatus by immersing in a 2% aqueous sodium hydroxide solution for several days to ensure complete hydrolysis before disposal according to institutional guidelines.

Mechanism of Action: Irreversible Inhibition

DFP irreversibly inhibits serine hydrolases through a process called phosphorylation. The catalytically active serine residue in the enzyme's active site acts as a nucleophile, attacking the electrophilic phosphorus atom of DFP. This results in the formation of a stable, covalent diisopropylphosphoryl-enzyme adduct and the release of a fluoride ion. This modification permanently blocks the active site, preventing substrate binding and catalysis.



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